

Personal protective equipment for handling 2,5-Dichloro-3-nitropyridine

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Compound of Interest

Compound Name: 2,5-Dichloro-3-nitropyridine

Cat. No.: B1336234

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Essential Safety and Handling Guide for 2,5-Dichloro-3-nitropyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **2,5-Dichloro-3-nitropyridine**. Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Summary

2,5-Dichloro-3-nitropyridine is a hazardous substance that poses significant health risks upon exposure.[\[1\]](#)[\[2\]](#) It is classified as acutely toxic if swallowed, causes severe skin irritation and serious eye damage, and may lead to respiratory irritation.[\[1\]](#)[\[2\]](#)

Hazard Classification	GHS Code	Description
Acute Toxicity, Oral (Category 3)	H301	Toxic if swallowed. [1] [2]
Skin Irritation (Category 2)	H315	Causes skin irritation. [1] [2]
Serious Eye Damage (Category 1)	H318	Causes serious eye damage. [1] [2]
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	H335	May cause respiratory irritation. [1] [2]

Signal Word: Danger[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure. The following table summarizes the recommended PPE for handling **2,5-Dichloro-3-nitropyridine**.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US). A face shield may also be necessary where splashing is a risk. [1] [3]	Protects against splashes and dust, preventing serious eye damage. [1]
Hand Protection	Chemical-resistant, impervious gloves (e.g., Butyl rubber, Neoprene). Gloves must be inspected for integrity before each use. [4]	Prevents direct skin contact and subsequent irritation. [4]
Body Protection	Wear appropriate protective clothing to prevent skin exposure. Fire/flame resistant and impervious clothing is recommended. [1] [4]	Minimizes the risk of skin contact and contamination of personal clothing. [4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation or other symptoms are experienced, or if ventilation is inadequate. A full-face respirator may be required in some situations. [1] [3] [4]	Protects the respiratory tract from irritation due to dust or vapors. [4]

Operational Plan for Safe Handling and Disposal

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood.[3][4]
- Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[4][5]
- Verify that all necessary PPE is available and in good condition before commencing work.[4]
- Keep the container of **2,5-Dichloro-3-nitropyridine** tightly closed when not in use.[1][3]

2. Handling Procedure:

- Wear the appropriate PPE as specified in the table above.[1][6]
- Avoid the formation and inhalation of dust or fumes.[1][4]
- Prevent contact with skin and eyes.[1][7]
- After handling, thoroughly wash hands and any exposed skin with soap and water.[3][7]
- Do not eat, drink, or smoke in the designated handling area.[1][6]

3. Spill Management:

- In the event of a spill, immediately evacuate personnel from the affected area.[4]
- Wear appropriate PPE, including respiratory protection, before attempting to clean up the spill.
- For solid spills, carefully sweep or vacuum the material and place it into a suitable, labeled, and closed container for disposal. Avoid generating dust.[4]
- Ventilate the area of the spill.[4]

4. Disposal Plan:

- Dispose of **2,5-Dichloro-3-nitropyridine** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[1][4]
- Contaminated clothing should be removed immediately and laundered before reuse.[1][4]

- Dispose of the chemical and its container at an approved waste disposal facility.[1][3]

First-Aid Measures

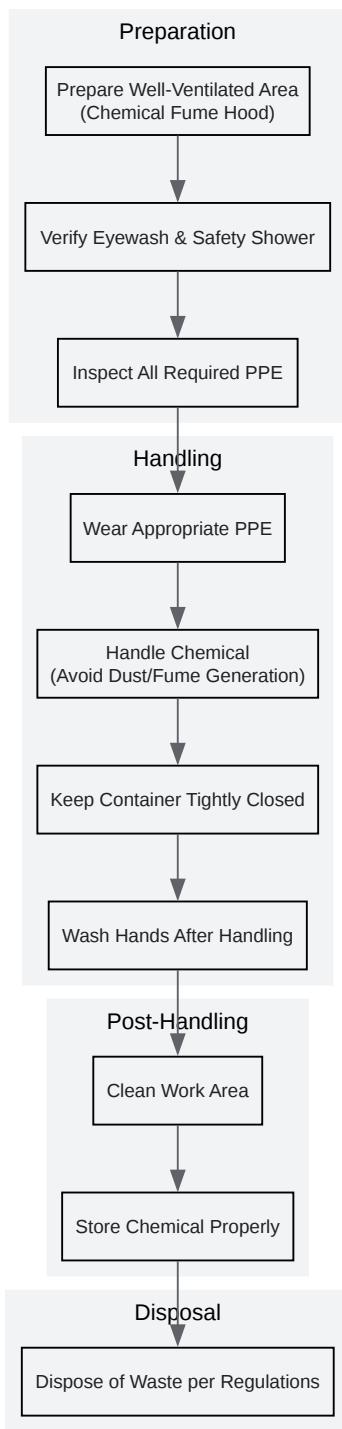
Immediate first aid is critical in case of accidental exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, provide oxygen. If the victim is not breathing, give artificial respiration. Seek immediate medical attention.[1]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. Seek medical attention if irritation persists.[1][3]
Eye Contact	Immediately rinse with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison control center or seek immediate medical attention.[1]

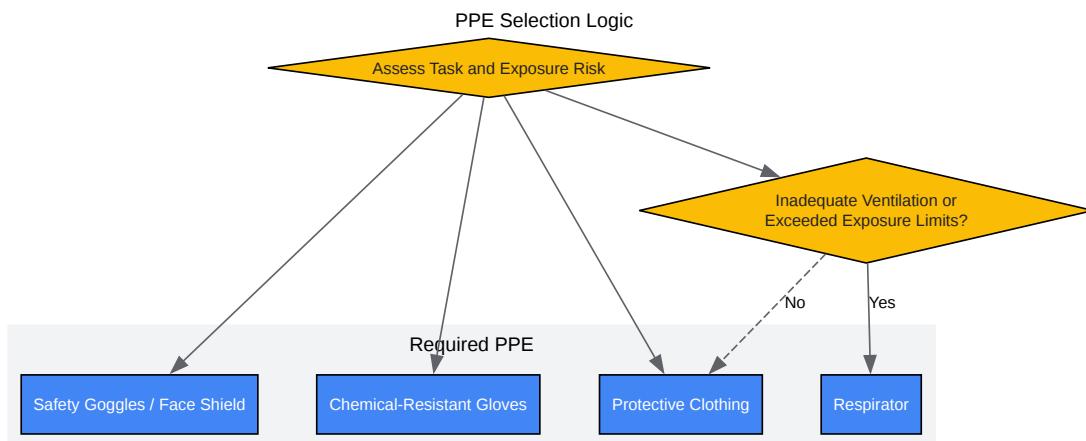
Visual Guides

The following diagrams illustrate the key workflows and decision-making processes for the safe handling of **2,5-Dichloro-3-nitropyridine**.

Safe Handling Workflow for 2,5-Dichloro-3-nitropyridine

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Caption: Workflow for the safe handling of **2,5-Dichloro-3-nitropyridine**.



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Caption: Decision logic for selecting appropriate PPE.

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